

# Terallethrin: A Technical Guide to its Chemical Structure and Properties

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## Compound of Interest

Compound Name: Terallethrin

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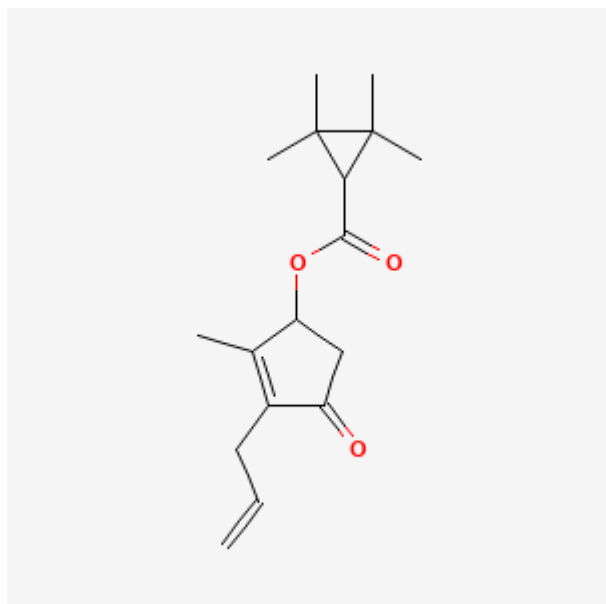
For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Terallethrin**, a synthetic pyrethroid insecticide. It details its chemical structure, physicochemical and toxicological properties, mechanism of action, synthesis, and analytical protocols.

## Chemical Identity and Structure

**Terallethrin** is a synthetic pyrethroid insecticide known for its rapid knockdown activity against various insects.[1] It is structurally an ester of chrysanthemic acid. The molecule contains a cyclopropane ring and a cyclopentenone ring.[2]

- IUPAC Name: (2-methyl-4-oxo-3-prop-2-enylcyclopent-2-en-1-yl) 2,2,3,3-tetramethylcyclopropane-1-carboxylate[3]
- CAS Number: 15589-31-8[3][4]
- Molecular Formula: C<sub>17</sub>H<sub>24</sub>O<sub>3</sub>[4][5]
- SMILES: C=CCC1=C(C)C(CC1=O)OC(=O)C2C(C)(C)C2(C)C[5]
- InChI Key: MIZYPRIEDMSCAC-UHFFFAOYSA-N[5]



## Physicochemical Properties

**Terallethrin** is a faint yellow, oily liquid.[6] It is characterized by a notably high vapor pressure compared to other commercially available pyrethroids, making it effective for use in thermal fumigation to control mosquitoes.[1][6][7] It is insoluble in water but soluble in various organic solvents.[7]

| Property                       | Value                     | Reference(s) |
|--------------------------------|---------------------------|--------------|
| Molecular Weight               | 276.37 g/mol              | [3][4][5]    |
| Appearance                     | Faint yellow oily liquid  | [6]          |
| Boiling Point                  | 359.28°C (rough estimate) | [6][7]       |
| Density                        | 1.1174 (rough estimate)   | [6][7]       |
| Vapor Pressure                 | 4.96E-05 mmHg at 25°C     | [6]          |
| XLogP3                         | 3.8 - 4.2                 | [3][6][8]    |
| Flash Point                    | 148.8 ± 27.9 °C           | [6]          |
| Topological Polar Surface Area | 43.4 Å <sup>2</sup>       | [3][6]       |

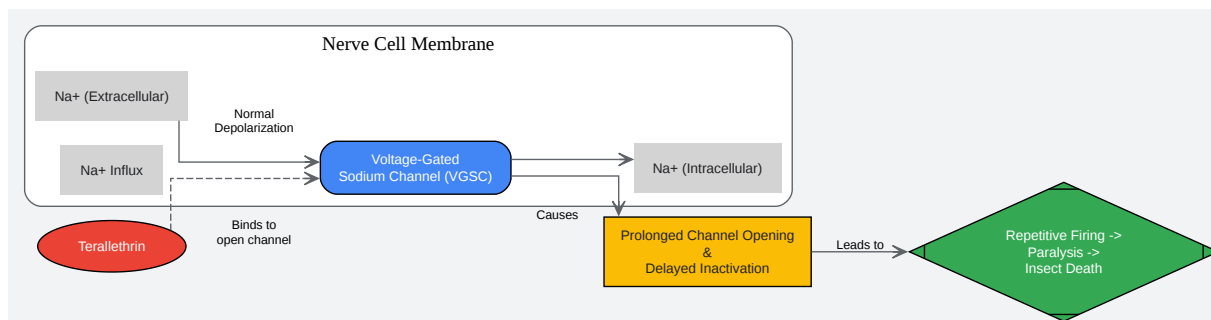
## Toxicological Properties

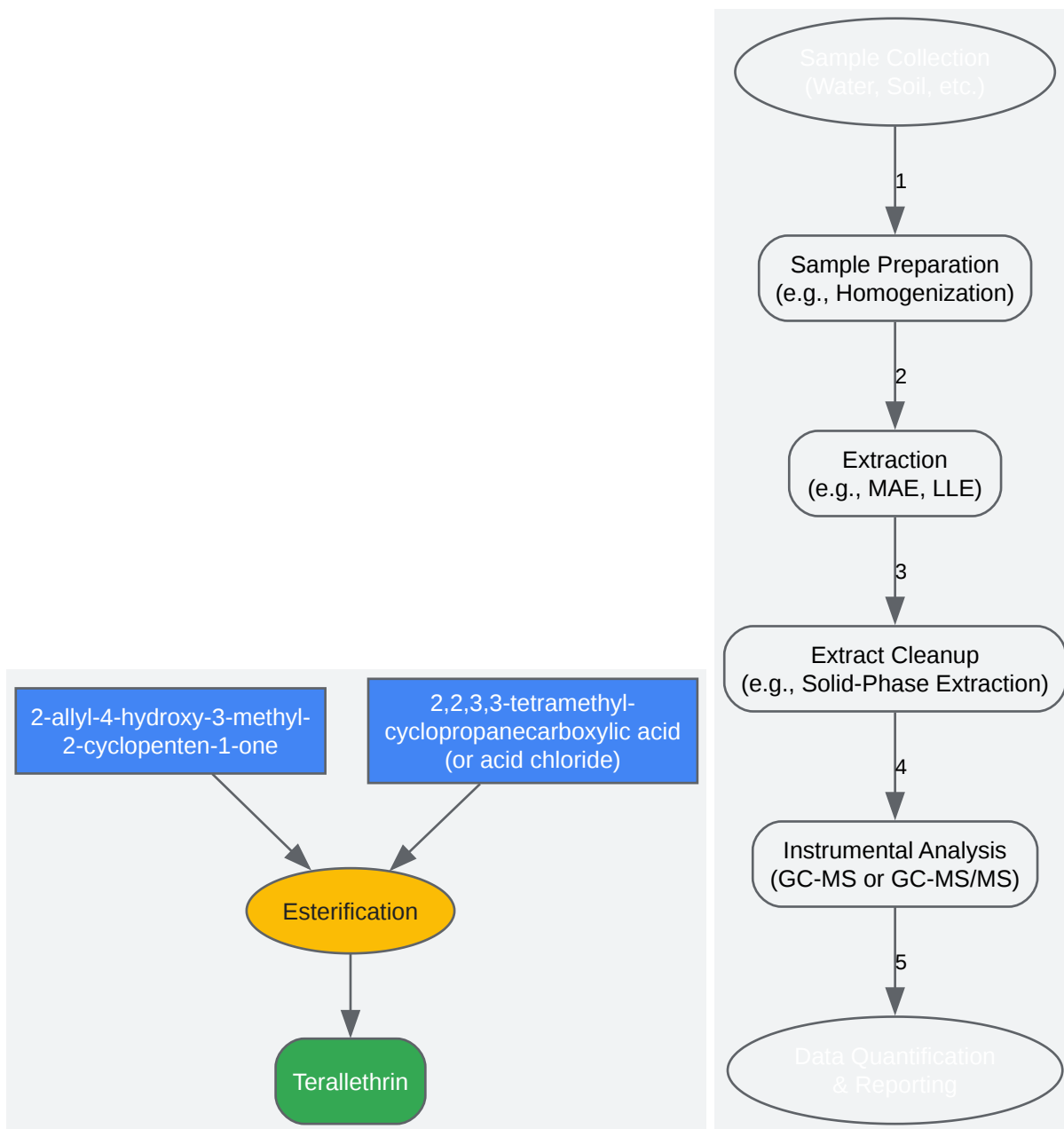
**Terallethrin**, like other pyrethroids, is a neurotoxin that acts on the nervous system of insects.  
[2] Its primary mode of action involves the disruption of voltage-gated sodium channels.[2][9]

| Property       | Value     | Species | Reference(s) |
|----------------|-----------|---------|--------------|
| LD50 (oral)    | 174 mg/kg | Rat     | [6][7]       |
| IRAC MoA Class | 3A        | -       | [2]          |

## Mechanism of Action: Sodium Channel Modulation

Pyrethroids, including **Terallethrin**, exert their neurotoxic effects by targeting voltage-gated sodium channels (VGSCs) in nerve cell membranes.[9][10] They bind to the open state of the channel, causing it to remain open for an extended period.[10] This modification disrupts the normal gating kinetics, slowing both the activation and inactivation of the channel. The result is a prolonged influx of sodium ions, leading to membrane depolarization, repetitive nerve firing, and eventual paralysis and death of the insect.[9][10]





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